

# Furamizole Profile and Historical MIC Data

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## Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

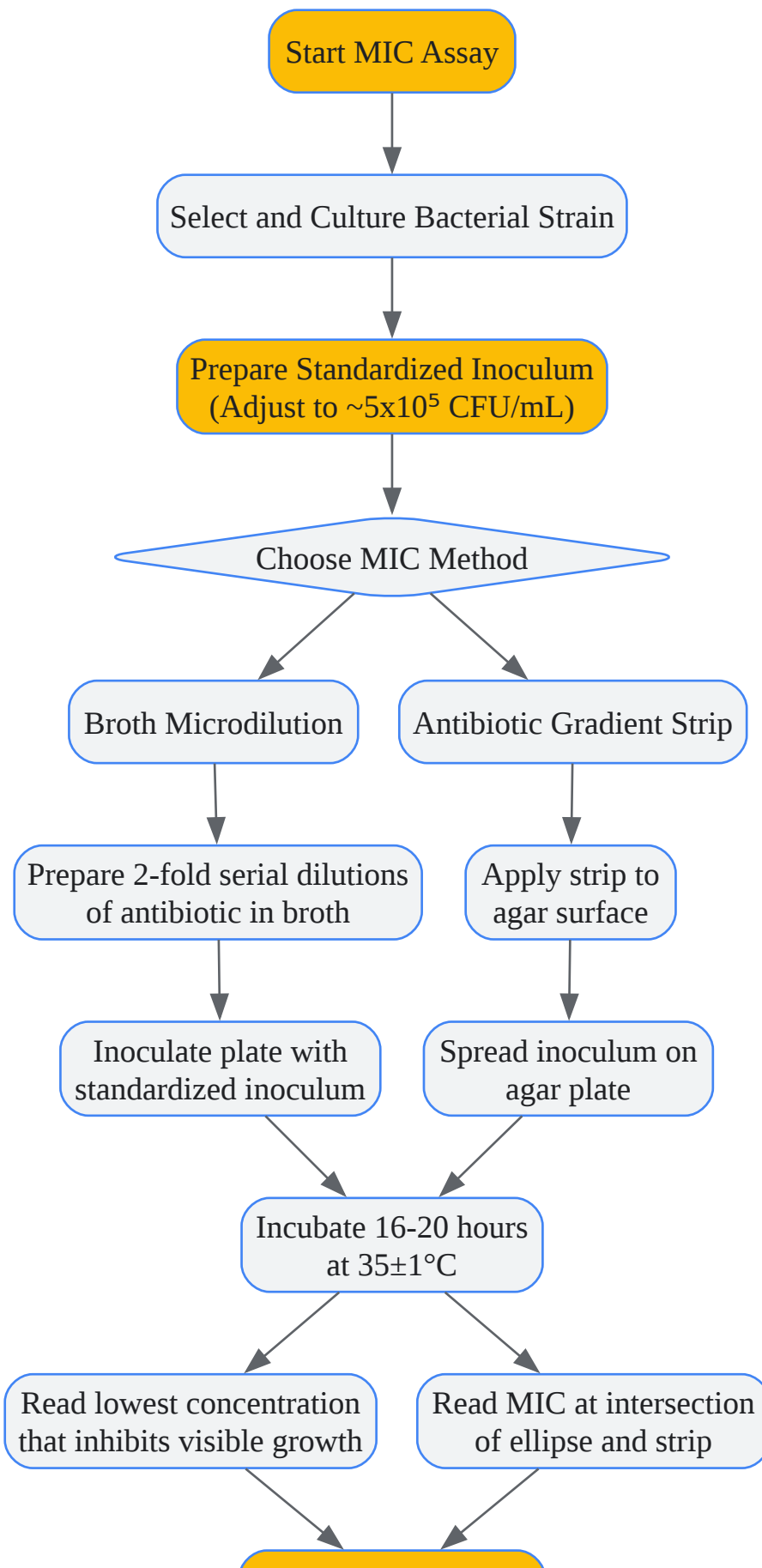
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The table below summarizes the core information on **Furamizole** and its antibacterial potency based on a 1979 study.

Attribute	Description
Drug Name	Furamizole (also known as a nitrofurantoin derivative) [1]
Chemical Class	1,3,4-Oxadiazole; Nitrofurantoin derivative [1]
Mechanism of Action	Information on the specific mechanism for Furamizole is not available in the search results.
Historical MIC Context (1979)	A 1979 study tested Furamizole against 66 strains of <i>Ureaplasma</i> sp. isolated from cattle [2].
Reported Potency	The study found Furamizole to have " <b>strong inhibiting activity</b> " and listed it as one of the " <b>most active</b> " drugs among the 18 antimicrobials tested [2].

## Experimental Protocols for MIC Determination

The value of MIC data depends entirely on the standardized methods used to generate it. The protocols below are the gold standards for MIC determination.



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Diagram Title: Standard MIC Assay Workflow

## Protocol 1: Broth Microdilution Method

This method is widely used in clinical and research settings for its accuracy and ability to test multiple samples at once [3] [4].

- **Principle:** The antibiotic is serially diluted in a liquid broth in a microtiter plate, and each well is inoculated with a standardized number of bacteria [5] [4].
- **Key Steps [3]:**
  - **Prepare Antibiotic Dilutions:** Create a two-fold serial dilution of the antibiotic in cation-adjusted Mueller-Hinton Broth (CA-MHB) in a 96-well plate.
  - **Standardize Inoculum:** Grow the bacterial strain and adjust the suspension to a turbidity of 0.5 McFarland standard, resulting in approximately  $1-5 \times 10^8 \text{ CFU/mL}$ . This is then further diluted to achieve a final concentration of about  $5 \times 10^5 \text{ CFU/mL}$  in each well.
  - **Inoculate and Incubate:** Add the standardized inoculum to the wells containing the antibiotic dilutions. Incubate the plate at  $35\pm 1^\circ\text{C}$  for 16-20 hours.
  - **Determine MIC:** The MIC is the **lowest concentration of the antibiotic that completely inhibits visible bacterial growth** [5].

## Protocol 2: Agar-Based Gradient Strip Method (Etest)

This method provides a convenient and quantitative way to determine MIC [5] [4].

- **Principle:** A plastic strip with a predefined gradient of antibiotic is placed on an agar plate seeded with the test bacterium. The antibiotic diffuses into the agar, creating an elliptical zone of inhibition [4].
- **Key Steps:**
  - **Prepare Inoculated Agar Plate:** Spread a standardized bacterial inoculum (prepared as in Broth Microdilution) evenly onto the surface of a Mueller-Hinton agar plate.
  - **Apply Strip:** Place the antibiotic gradient strip on the agar surface.
  - **Incubate:** Incubate the plate at  $35\pm 1^\circ\text{C}$  for 16-20 hours.
  - **Determine MIC:** After incubation, the MIC is read at the point where the edge of the elliptical inhibition zone intersects the scale on the strip [4].

## A Guide for Contemporary Research

While direct **Furamizole** comparators are scarce, you can build a robust, contemporary analysis with this approach:

- **Focus on the Drug Class:** Investigate the MIC data for **other nitrofurans derivatives** (e.g., furazolidone, nitrofurantoin) and **1,3,4-oxadiazole-containing compounds** in recent literature. This can provide insights into the potential activity of the **Furamizole** scaffold [6] [1].
- **Leverage Modern Techniques:** Consider employing a **High-Throughput MIC (HT-MIC)** workflow. This approach uses robotics and microplate readers to test a vast number of samples simultaneously against a panel of modern antibiotics, dramatically increasing efficiency and accuracy compared to older methods [7]. This would be an excellent way to generate novel comparative data.
- **Consult Current Standards:** Always refer to the latest guidelines from standards organizations like the **Clinical and Laboratory Standards Institute (CLSI)** or the **European Committee on Antimicrobial Susceptibility Testing (EUCAST)** for breakpoints and methodological updates [5] [3].

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## References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds [bmcchem.biomedcentral.com]
2. In vitro sensitivities to antimicrobial drugs of ureaplasmas isolated from... [pubmed.ncbi.nlm.nih.gov]
3. Antibiotic susceptibility testing using minimum inhibitory concentration... [nature.com]
4. Antimicrobial Susceptibility: Reference Range, Interpretation... [emedicine.medscape.com]
5. Minimum inhibitory concentration - Wikipedia [en.wikipedia.org]
6. Five alternative Helicobacter pylori antibiotics to counter... | PLOS One [journals.plos.org]
7. Frontiers | Development of a high-throughput minimum inhibitory... [frontiersin.org]

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